

Effect of salt concentration on Reactive Orange 86 exhaustion.

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Compound of Interest

Compound Name: *Reactive orange 86*

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Technical Support Center: Reactive Orange 86 Dyeing

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Reactive Orange 86** in their experiments.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the dyeing process with **Reactive Orange 86**, with a focus on the impact of salt concentration.

Issue	Possible Cause	Recommended Solution
Pale or Light Shades	Insufficient Salt Concentration: Salt is crucial for neutralizing the negative charge on the cotton fiber surface, allowing the anionic dye to approach and exhaust onto the fiber.[1][2][3] Low salt levels result in poor dye uptake.	Increase the salt concentration in the dyebath. Refer to the recommended salt concentrations in Table 1 for guidance based on the desired shade depth.[4]
Premature Dye Hydrolysis: Reactive dyes can react with water (hydrolysis), rendering them unable to bond with the fiber.[3][5] This is more likely to occur in highly alkaline conditions before the dye has exhausted onto the fiber.	Ensure the dyebath is neutral or slightly acidic before adding salt and dye.[6] Add alkali (e.g., soda ash) only after the dye has had sufficient time to exhaust onto the fiber in the presence of salt.	
Incorrect Dyeing Temperature: The reactivity of the dye is temperature-dependent. For hot brand reactive dyes, a higher temperature is required for optimal fixation.[3]	Maintain the recommended dyeing temperature for Reactive Orange 86 throughout the fixation phase.	
Uneven Dyeing or Patchiness	Rapid Dye Uptake: Adding all the salt at once, especially in high concentrations, can cause the dye to rush onto the fabric, leading to unevenness.	Add the salt portion-wise (e.g., in two or three increments) to allow for gradual and even dye exhaustion.[7]
Dye Aggregation: Very high salt concentrations can cause dye molecules to aggregate, which can lead to spotting or unlevel dyeing.[8]	Avoid excessive salt concentrations beyond the recommended levels. Ensure good agitation of the dyebath to keep the dye dispersed.	

Improper Dissolving of Dye or Salt: If the dye or salt is not fully dissolved before adding the fabric, it can lead to specks and uneven color.	Ensure both the Reactive Orange 86 dye and the salt are completely dissolved in separate containers before adding them to the dyebath.	
Poor Wash Fastness	Incomplete Fixation: Insufficient alkali or fixation time will result in a significant amount of unfixed dye that washes off.	Ensure the correct amount of alkali is used and that the fixation time is adequate. The pH of the dyebath during fixation should be between 10.5 and 11. [9]
Ineffective Wash-off: Unfixed and hydrolyzed dye must be thoroughly removed after dyeing to prevent bleeding and improve wash fastness. [5]	Perform a thorough washing-off process, including a soaping step at or near the boil, to remove all residual dye. [10]	
Inconsistent Shade Reproducibility	Variations in Salt Concentration: Even small deviations in the amount of salt can affect the final shade, especially for pale shades. [7]	Accurately weigh all chemicals, including the salt, for each experiment. Keep a detailed record of all parameters.
Fluctuations in Liquor Ratio: The ratio of the volume of water to the weight of the fabric affects the concentration of both the dye and the salt, impacting exhaustion. [11]	Maintain a consistent liquor ratio across all experiments to ensure reproducible results.	

Frequently Asked Questions (FAQs)

Q1: What is the primary role of salt in the **Reactive Orange 86** dyeing process?

A1: Salt, typically sodium chloride (NaCl) or sodium sulfate (Na₂SO₄), acts as an electrolyte in the dyebath.[\[2\]](#)[\[3\]](#) Cotton fibers develop a negative surface charge in water, which repels the negatively charged (anionic) **Reactive Orange 86** dye molecules. The salt neutralizes this

negative charge on the fiber, reducing the repulsion and allowing the dye to move closer to the fiber surface and be adsorbed. This process is known as exhaustion.[1][2][3]

Q2: How does the concentration of salt affect the exhaustion of **Reactive Orange 86**?

A2: The concentration of salt has a significant impact on dye exhaustion. Increasing the salt concentration generally increases the exhaustion of the dye onto the fiber up to an optimal point.[8] This is because more salt effectively neutralizes the fiber's negative charge, promoting dye uptake. However, excessively high salt concentrations can lead to dye aggregation, which may hinder diffusion into the fiber and can cause uneven dyeing.[8]

Q3: What is the recommended salt concentration for dyeing with **Reactive Orange 86**?

A3: The optimal salt concentration depends on the desired depth of shade (percentage of dye on the weight of fabric). For lighter shades, less salt is required, while darker shades necessitate higher salt concentrations to achieve adequate exhaustion. The following table provides general recommendations for salt (Sodium Chloride or Sodium Sulfate) and soda ash concentrations based on the dye percentage.

Table 1: Recommended Salt and Soda Ash Concentrations for **Reactive Orange 86** Dyeing

Dye Percentage (on weight of fabric)	Sodium Chloride / Sodium Sulfate (g/L)	Soda Ash (g/L)
< 0.5%	20	10
0.5% - 1.0%	30	15
1.0% - 2.0%	40	20
2.0% - 4.0%	60	20
> 4.0%	80	20

Source: Adapted from general reactive dyeing guidelines.[4]

Q4: Can I use any type of salt for the dyeing process?

A4: While both sodium chloride (common salt) and sodium sulfate (Glauber's salt) can be used, it is important to use non-iodized salt to avoid any unwanted reactions.[6] Glauber's salt is sometimes preferred as the presence of chloride ions in common salt can be corrosive to some dyeing equipment.[12]

Q5: What happens if I add the alkali (soda ash) before the salt?

A5: Adding the alkali before the salt and allowing for sufficient exhaustion time is not recommended. The alkali creates a high pH environment that activates the reactive groups on the dye molecules.[2] If this happens while the dye is still predominantly in the water and not on the fiber, a significant portion of the dye will react with the water (hydrolyze) and become inactive, leading to a pale shade and poor dye utilization.[3][5]

Experimental Protocol: Exhaustion Dyeing of Cotton with Reactive Orange 86

This protocol outlines a standard procedure for dyeing a 10-gram sample of cotton fabric with **Reactive Orange 86**, with variations in salt concentration.

1. Materials and Reagents:

- Pre-scoured and bleached 100% cotton fabric (10 g)
- **Reactive Orange 86** dye powder
- Sodium chloride (NaCl)
- Sodium carbonate (Soda Ash, Na_2CO_3)
- Non-ionic soaping agent
- Distilled water
- Laboratory dyeing machine or a temperature-controlled water bath with a stirrer
- Beakers, graduated cylinders, and an analytical balance

- pH meter or pH indicator strips

2. Dyebath Preparation:

- Set the liquor ratio to 1:20. For a 10g fabric sample, the total dyebath volume will be 200 mL.
- Prepare a stock solution of **Reactive Orange 86** (e.g., 1% w/v).
- For a 2% shade, you will need 0.2 g of dye. This can be taken from the stock solution.
- Prepare separate beakers for dissolving the salt and soda ash. For example, for a 60 g/L salt concentration, dissolve 12 g of NaCl in distilled water. For a 20 g/L soda ash concentration, dissolve 4 g of Na₂CO₃ in distilled water.

3. Dyeing Procedure:

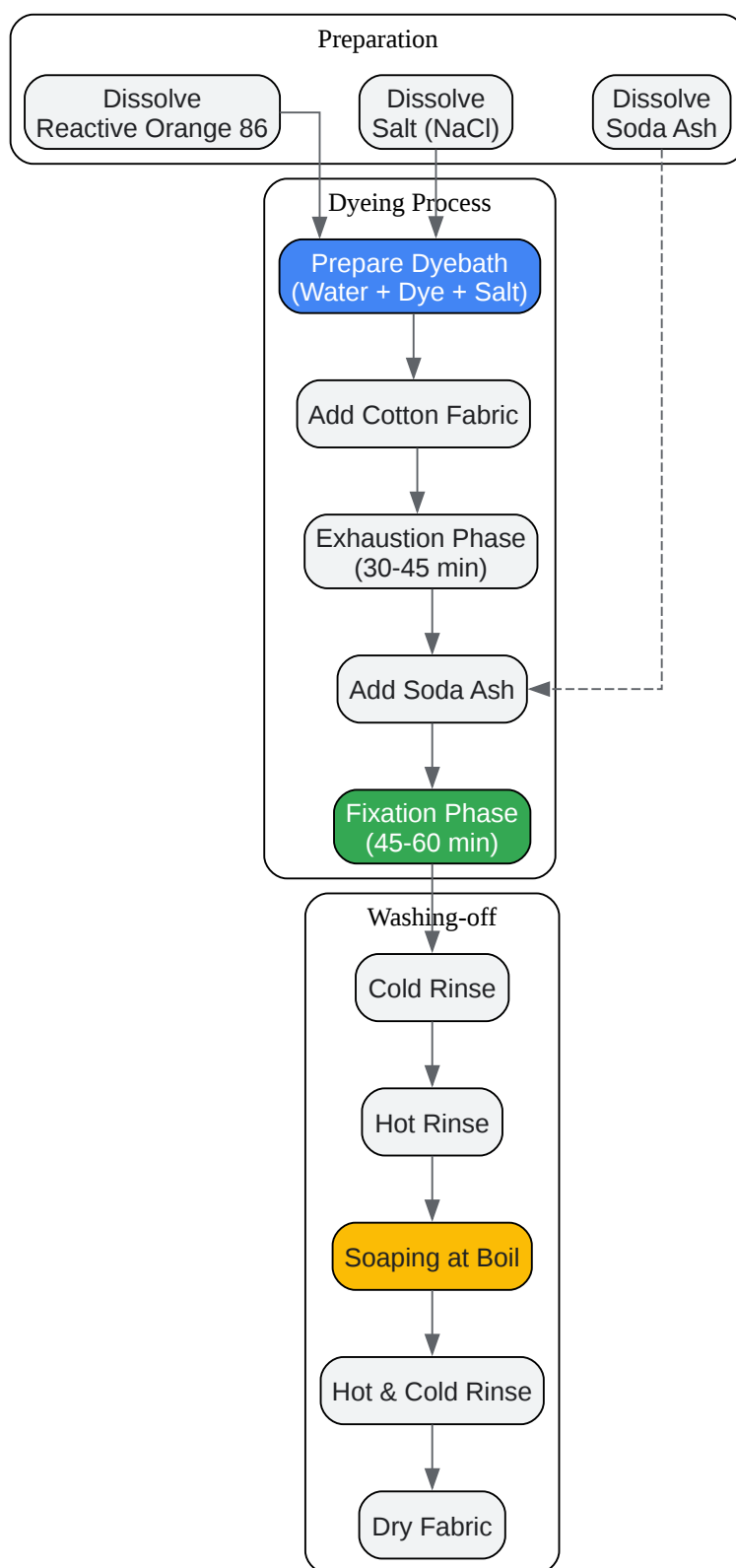
- Set the dyebath in the dyeing machine or water bath to the recommended dyeing temperature for **Reactive Orange 86** (typically around 60-80°C for hot brand reactive dyes).
- Add the dissolved dye solution to the dyebath.
- Add the dissolved sodium chloride to the dyebath.
- Introduce the cotton fabric into the dyebath.
- Run the dyeing machine or stir the dyebath for 30-45 minutes to allow for dye exhaustion.
- After the exhaustion phase, add the dissolved soda ash to the dyebath to raise the pH to 10.5-11.
- Continue the dyeing process at the same temperature for another 45-60 minutes for dye fixation.

4. Washing-off Procedure:

- Remove the dyed fabric from the dyebath and rinse with cold water until the water runs clear.
- Rinse with hot water.

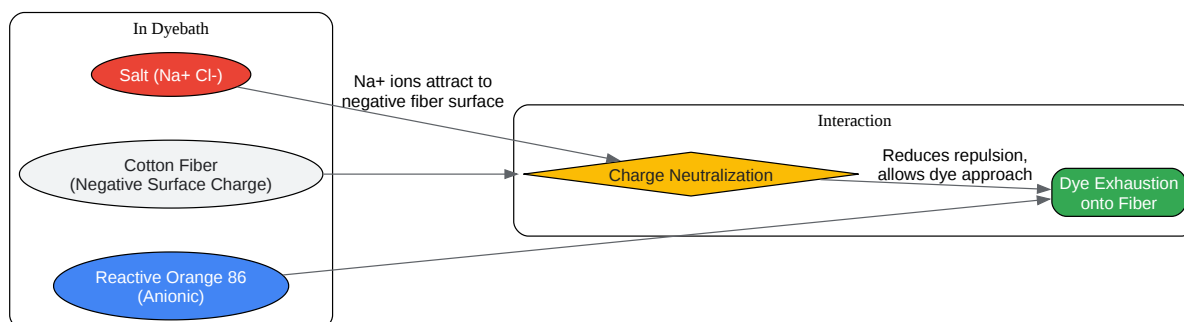
- Prepare a soaping bath with a non-ionic soaping agent (e.g., 2 g/L) at or near boiling temperature. Treat the fabric for 10-15 minutes.
- Rinse again with hot water and then with cold water.
- Squeeze the excess water and air dry the fabric.

Diagrams



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Caption: Experimental workflow for the exhaustion dyeing of cotton with **Reactive Orange 86**.



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Caption: The role of salt in overcoming electrostatic repulsion for dye exhaustion.

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